

Chemical Structure and Basic Activity of Territrem C

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Compound Focus: Territrem C

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Territrem C is a tremorgenic mycotoxin isolated from the fungus *Aspergillus terreus* [1] [2]. Its core structure is a meroterpenoid, a hybrid of a terpene unit and a non-terpene moiety.

- **Molecular Formula:** $C_{28}H_{32}O_9$ [1] [2]
- **Molecular Weight:** 512.6 g/mol [2]
- **Key Structural Feature:** The primary structural difference between **territrem C** and the closely related territrem B lies in their phenyl moieties. **Territrem C** has a **4-hydroxy-3,5-dimethoxyphenyl group**, whereas territrem B has a **3,4,5-trimethoxyphenyl group** [1]. It was demonstrated that territrem B can be obtained by methylating **territrem C** [1].

The compound is a potent inhibitor of acetylcholinesterase (AChE) and is believed to act at the presynaptic site of motor nerves, potentiating the release of acetylcholine [2].

Comparative Data: Territrem A, B, and C

The table below summarizes the key physicochemical and biological properties of Territrem A, B, and C based on the available historical data. Please note that the experimental data for acute toxicity is based on intraperitoneal injection in mice.

Property	Territrem A	Territrem B	Territrem C
Core Structure	Meroterpenoid	Meroterpenoid	Meroterpenoid
Phenyl Moisty	Information not available in search results	3,4,5-Trimethoxyphenyl [1]	4-hydroxy-3,5-dimethoxyphenyl [1]
Molecular Weight	Information not available in search results	C ₂₉ H ₃₄ O ₉ [1]	512.6 g/mol [2]
Acute Toxicity (Mouse, ip)	Information not available in search results	Information not available in search results	Lower median effective dose than Territrems A or B [2]
AChE Inhibition	Potent inhibitor [3]	Potent, irreversible non-covalent inhibitor [4]	Potent inhibitor [2]

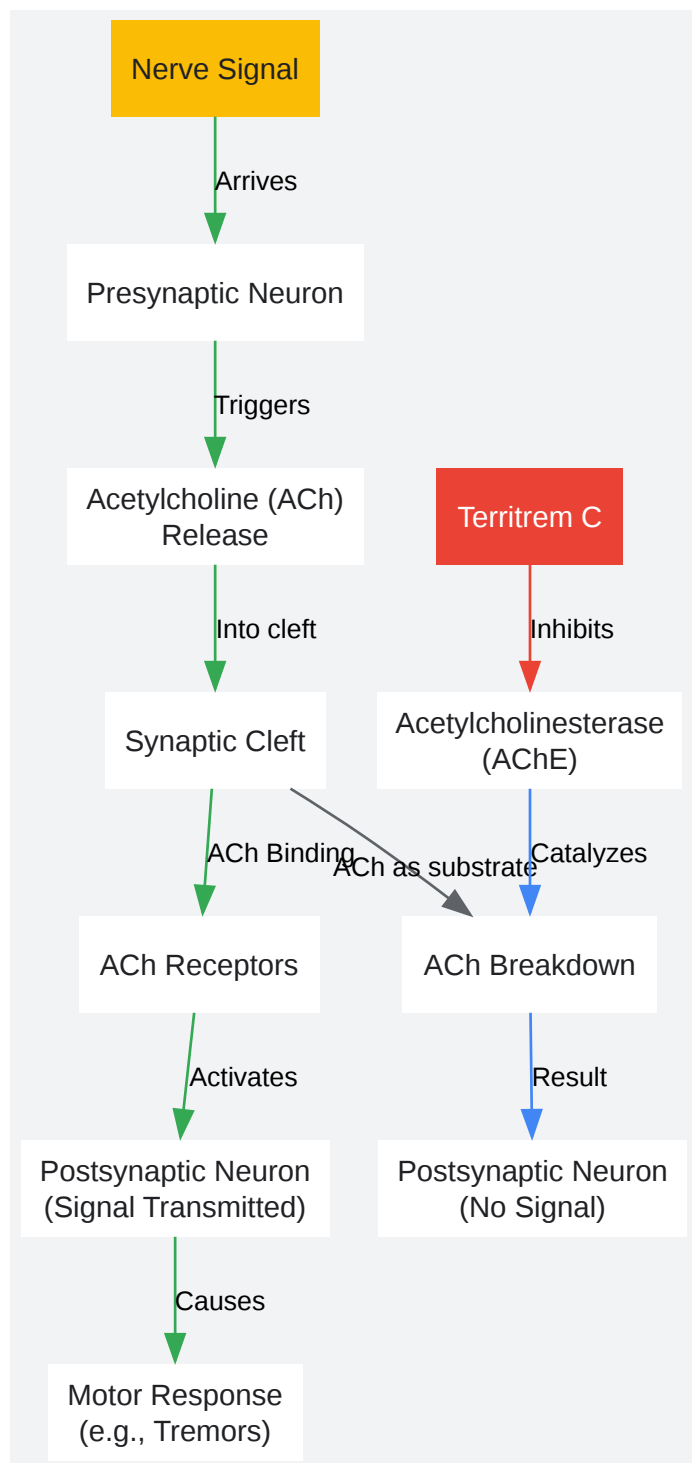
Key Experimental Protocols

The search results refer to several classic experimental methods used to establish the properties of these compounds:

- **Isolation and Purification:** **Territrem C** was isolated from the chloroform extract of rice cultures of *Aspergillus terreus* 23-1. The mixture of territrems was typically separated using silica gel column chromatography with solvents like benzene-ethyl acetate [3] [1].
- **Structural Elucidation:** The structure of **territrem C** was determined through spectral evidence and chemical reactions. The key difference from territrem B was confirmed by methylating **territrem C** with dimethyl sulfate to produce territrem B [1].
- **Acute Toxicity Testing:** The tremorgenic activity was tested by intraperitoneal injection in mice. The onset of tremors, particularly in the hind limbs, was observed within 10 minutes [3] [2].
- **Acetylcholinesterase (AChE) Inhibition Assay:** Inhibition was tested using eel acetylcholinesterase [2]. Further research on territrem B described it as a noncovalent yet irreversible inhibitor, a mechanism likely shared by **territrem C** [4].

Neuroactive Meroterpenoids and AChE Inhibition Pathway

Recent reviews highlight that meroterpenoids from fungi, including territremes and the newer asperterpenes, are promising multi-target agents for neurodegenerative diseases due to activities like AChE inhibition [5]. The following diagram illustrates the general mechanism by which territremes and similar compounds affect nerve signaling.



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The search results indicate that the site of action for territrem is the motor nerve ending, and the integrity of this ending is necessary for inducing tremors [3]. The precise molecular interaction is suggested to be a noncovalent yet irreversible binding to AChE, as demonstrated for territrem B [4].

Future Research Directions

The available data is primarily from older, foundational studies. For a contemporary comparison guide, you may need to investigate these areas:

- **Detailed SAR Studies:** The search results lack systematic studies varying **territrem C**'s structure and measuring the impact on potency and selectivity.
- **Comparison with Modern Analogs:** Newer fungal meroterpenoids with AChE and BACE1 inhibitory activity have been identified (e.g., asperterpenes, terreusterpenes) [5]. A direct comparative analysis of their efficacy and mechanisms versus **territrem C** was not found.
- **In Vivo Data in Disease Models:** The acute toxicity data relates to tremor induction. Comprehensive data on their effects in animal models of Alzheimer's disease is not available in these results.

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